

# A Comprehensive Technical Guide to (Dichloromethyl)dimethylchlorosilane

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## Compound of Interest

|                |                                      |
|----------------|--------------------------------------|
| Compound Name: | (Dichloromethyl)dimethylchlorosilane |
| CAS No.:       | 18171-59-0                           |
| Cat. No.:      | B094067                              |

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## Introduction

**(Dichloromethyl)dimethylchlorosilane**, a unique organosilicon compound, serves as a critical building block in advanced materials science and organic synthesis. Its trifunctional nature, featuring two methyl groups, a dichloromethyl group, and a reactive chlorine atom attached to the silicon center, offers a versatile platform for chemical modification. This guide provides an in-depth exploration of its fundamental properties, synthesis, reactivity, and applications, tailored for researchers, scientists, and professionals in drug development and materials science.

## Core Physicochemical Properties

A thorough understanding of the physicochemical properties of **(Dichloromethyl)dimethylchlorosilane** is paramount for its effective and safe utilization in research and industrial settings. The following table summarizes its key characteristics.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>3</sub> H <sub>7</sub> Cl <sub>3</sub> Si |
| Molecular Weight  | 177.53 g/mol                                     |
| CAS Number        | 18171-59-0                                       |
| Appearance        | Liquid   |
| Boiling Point     | 149 °C (at 760 mmHg)                             |
| Melting Point     | -49 °C   |
| Density           | 1.196 g/mL                                       |
| Canonical SMILES  | C(C(Cl)Cl)Cl                                     |

## Molecular Structure

The tetrahedral arrangement around the central silicon atom in **(Dichloromethyl)dimethylchlorosilane** is a key determinant of its reactivity.

Caption: Molecular structure of **(Dichloromethyl)dimethylchlorosilane**.

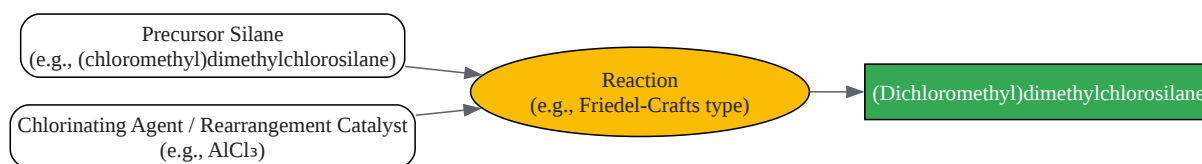
## Synthesis and Reactivity

### Synthetic Pathway

The synthesis of **(Dichloromethyl)dimethylchlorosilane** can be achieved through various methods, though detailed industrial-scale processes are often proprietary. One illustrative laboratory-scale synthesis involves the reaction of a suitable silane precursor with a source of the dichloromethyl group. A published example describes a reaction where (chloromethyl)chlorodimethylsilane is a byproduct in a reaction involving 1,1-dimethyl-3-(2-trimethylsilylmethyl-4-pentenyl)silyl chloridepentane and allyltrimethylsilane in the presence of aluminum chloride.<sup>[1]</sup> This suggests that under certain conditions, rearrangement and chlorination reactions can lead to the formation of this compound.

A more direct, albeit challenging, conceptual approach would involve the controlled chlorination of a methyl group on a precursor like trimethylchlorosilane, or the reaction of

dichloromethyl lithium with dimethylchlorosilane. The high reactivity of the reagents and the potential for multiple side reactions necessitate precise control over reaction conditions.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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